

health and safety information for 4-Dodecylaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **4-Dodecylaniline**

Cat. No.: **B094358**

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An In-depth Technical Guide to the Health and Safety of **4-Dodecylaniline**

Authored by a Senior Application Scientist

This guide provides comprehensive health and safety information for **4-dodecylaniline** (CAS No. 104-42-7), tailored for researchers, scientists, and drug development professionals. The information herein is synthesized from established safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. The focus is not merely on procedural steps but on the underlying principles of hazard mitigation and risk management.

Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the first step in safe handling. **4-Dodecylaniline** is an aromatic amine with a long alkyl chain, which dictates its physical behavior and certain aspects of its reactivity and biological interactions.

Table 1: Chemical Identification and Core Properties

Identifier	Value	Source(s)
IUPAC Name	4-dodecylaniline	[1]
CAS Number	104-42-7	[1] [2] [3] [4] [5] [6]
EC Number	203-201-3	[1] [2] [5]
Molecular Formula	C ₁₈ H ₃₁ N	[1] [6]
Molecular Weight	261.45 g/mol	[1] [5] [6]
Appearance	White to light yellow crystalline solid/powder	[2] [7]
Melting Point	35-39 °C	[2] [4] [5]
Boiling Point	220-221 °C at 15 mmHg	[4] [5]
Solubility	Insoluble in water; soluble in ethanol, ether, and chlorinated solvents.	[7]

| Flash Point | 150 °C (302 °F) - closed cup |[\[4\]](#)[\[5\]](#) |

This compound is primarily used as a chemical intermediate in the synthesis of surfactants, corrosion inhibitors, and advanced materials like liquid crystals.[\[7\]](#)[\[8\]](#) Its application in research includes the solubilization of single-walled carbon nanotubes.[\[6\]](#)[\[8\]](#)

Hazard Identification and GHS Classification

4-Dodecylaniline is classified as hazardous under the Globally Harmonized System (GHS). The primary hazards are acute oral toxicity and severe aquatic toxicity.[\[1\]](#)[\[3\]](#) It is critical to understand these classifications as they dictate the necessary precautionary measures.

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	GHS09 (Environment)	Warning

| Hazardous to the Aquatic Environment, Chronic | Category 1 | H410: Very toxic to aquatic life with long lasting effects | GHS09 (Environment) | Warning |

Sources:[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[9\]](#)

The GHS classification underscores two primary risk areas: direct human health effects via ingestion and significant environmental damage if released into waterways. The environmental hazard is particularly pronounced, indicating that even small quantities can be detrimental to aquatic ecosystems.[\[2\]](#)[\[3\]](#)

Toxicological Profile: Knowns and Unknowns

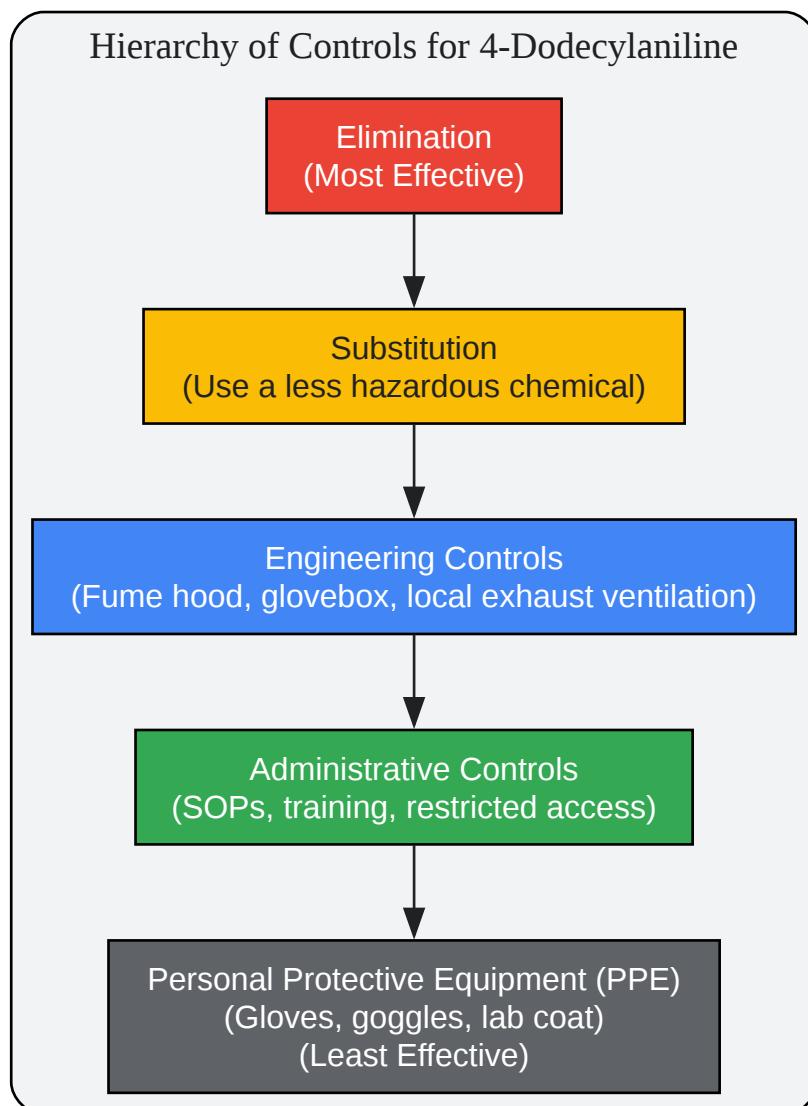
A responsible scientist acknowledges the limits of available data. While the acute oral toxicity of **4-dodecylaniline** is established, its broader toxicological profile has not been fully investigated.[\[3\]](#) This lack of comprehensive data necessitates a conservative approach to handling, assuming the potential for uncharacterized hazards.

- Acute Effects: The primary known acute effect is harm if swallowed (Acute Toxicity Category 4).[\[1\]](#)[\[4\]](#) Symptoms may include gastrointestinal inflammation, weakness, and diarrhea.[\[10\]](#)
- Dermal and Inhalation Toxicity: Data on acute dermal and inhalation toxicity is limited. However, as a general precaution for aniline compounds, skin contact and dust inhalation should be minimized.[\[2\]](#)[\[3\]](#)

- Chronic Effects: There is no available data to indicate whether **4-dodecylaniline** is a carcinogen, mutagen, or reproductive toxin.^[3] The absence of evidence is not evidence of absence; therefore, chronic exposure should be avoided.
- Occupational Exposure Limits (OELs): No specific Occupational Exposure Limits (OELs), such as an 8-hour Time-Weighted Average (TWA) or Short-Term Exposure Limit (STEL), have been established by major regulatory bodies like OSHA for this compound.^{[2][3]} This reinforces the need to apply the "As Low As Reasonably Practicable" (ALARP) principle for exposure control.

Exposure Controls and Personal Protection

Given the known hazards and data gaps, a multi-layered approach to exposure control is essential. The "Hierarchy of Controls" is the fundamental model for this, prioritizing systemic changes over reliance on individual behavior.



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Caption: The Hierarchy of Controls model, prioritizing the most effective safety measures.

Experimental Protocol: Personal Protective Equipment (PPE) Selection

This protocol outlines the minimum PPE requirements. A site-specific risk assessment may mandate additional measures.

- Eye and Face Protection:

- Wear chemical safety goggles or glasses with side-shields conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[2][3]
- Causality: This is to prevent eye contact with dust or splashes, as aniline derivatives can be irritating or damaging to the eyes.[10]
- Skin Protection:
 - Wear a standard laboratory coat. For tasks with a higher risk of spillage, a chemically resistant apron or suit is recommended.[2]
 - Handle with chemically resistant gloves (e.g., nitrile) that have been inspected for integrity before use.[2][4]
 - Causality: Gloves prevent dermal absorption, a potential route of exposure. Proper glove removal technique (without touching the outer surface) is critical to avoid contaminating the skin.[11]
- Respiratory Protection:
 - For handling small quantities in a well-ventilated area, respiratory protection may not be required.
 - Where dust may be generated or ventilation is inadequate, use a NIOSH-approved N95 dust mask or an equivalent particle respirator (e.g., EU EN 143 P1).[2][4][5]
 - For higher-risk activities, such as cleaning up large spills, a more protective respirator (e.g., ABEK-P2 cartridge) or a supplied-air respirator may be necessary.[2][11]
 - Causality: This prevents the inhalation of airborne particles, addressing the primary risk associated with handling solid chemicals.

Safe Handling and Storage

Proactive measures during handling and storage are paramount to preventing incidents.

- Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.[2][12]
- Avoid the formation of dust and aerosols during weighing and transfer.[2][12]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2][3] Wash hands thoroughly after handling.[2]
- Take measures to prevent the buildup of electrostatic charge.[11]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[2][7]
 - Keep the container tightly closed to prevent contamination and moisture absorption.[2][12]
 - Store away from incompatible materials, particularly strong oxidizing agents.[3]

Emergency Procedures and First Aid

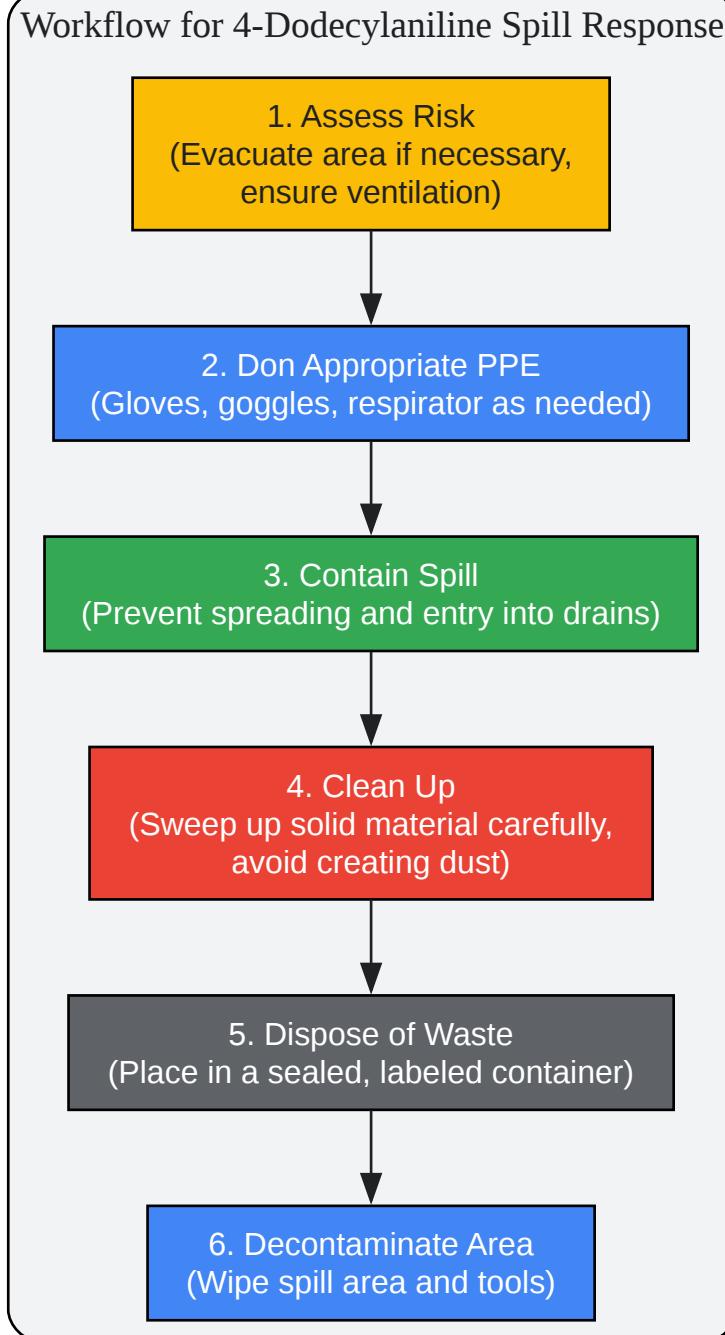
Immediate and appropriate action is crucial in the event of an exposure or spill. All laboratory personnel should be familiar with these procedures and the location of safety equipment.

First Aid Measures

Exposure Route	First Aid Protocol	Source(s)
Ingestion	If swallowed, rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.	[2][3][13]
Inhalation	Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.	[2][14]
Skin Contact	Immediately remove contaminated clothing. Wash the affected skin area with soap and plenty of water for at least 15 minutes. If irritation persists, consult a physician.	[2][3][14]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.	[2][3][13]

Accidental Release Measures

The following workflow provides a systematic approach to managing a spill of **4-dodecylaniline**.



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Caption: A step-by-step workflow for responding to an accidental release.

Ecological Hazards and Disposal

The GHS classification of "Very toxic to aquatic life with long lasting effects" (H400/H410) cannot be overstated.[2][9][15] This substance poses a significant threat to aquatic ecosystems.

- Environmental Precautions: Prevent the product from entering drains, sewers, or waterways under any circumstances.[2][3][12] All spills must be contained and collected.
- Disposal:
 - Waste material must be treated as hazardous waste.
 - Dispose of surplus and non-recyclable material through a licensed disposal company.[2] One method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[2]
 - All disposal practices must be in accordance with federal, state, and local environmental regulations.[3]

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- To cite this document: BenchChem. [health and safety information for 4-Dodecyylaniline]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094358#health-and-safety-information-for-4-dodecyylaniline]

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